

Safety and Handling Precautions for 5-Ethylpyridin-2-ol: A Technical Guide

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Compound of Interest

Compound Name: **5-Ethylpyridin-2-ol**

Cat. No.: **B1342688**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling precautions for **5-Ethylpyridin-2-ol** (CAS No: 53428-03-8). Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide incorporates data from closely related pyridine derivatives, namely 5-Ethyl-2-methylpyridine and 5-Ethyl-2-pyridineethanol. All data extrapolated from these related compounds are clearly indicated. Researchers should handle **5-Ethylpyridin-2-ol** with caution and refer to this guide as a supplementary resource to a comprehensive risk assessment.

Chemical Identification and Physical Properties

Property	Value	Source
Chemical Name	5-Ethylpyridin-2-ol	-
Synonyms	5-Ethyl-2-pyridinol, 5-ethylpyridin-2(1H)-one	-
CAS Number	53428-03-8	[1] [2]
Molecular Formula	C ₇ H ₉ NO	[1] [2]
Molecular Weight	123.15 g/mol	[1] [2]
Appearance	Light yellow to yellow solid	[2]

Hazard Identification and Classification

GHS Hazard Statements:

- H302: Harmful if swallowed.[3]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

GHS Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Toxicological Data

Comprehensive toxicological data for **5-Ethylpyridin-2-ol** is not readily available. The following data is for the related compound 5-Ethyl-2-methylpyridine (CAS: 104-90-5) and should be used for reference with caution.

Metric	Value	Species	Route	Source
LD50 (Oral)	1300 µL/kg	Rat	Oral	[4]
LD50 (Dermal)	710 mg/kg	Rat	Dermal	[4]
LD50 (Dermal)	1000 mg/kg	Rabbit	Dermal	[4]
LC50 (Inhalation)	540 ppm (4 h)	Rat	Inhalation	[4]
LC50 (Inhalation)	2.67 mg/L (4 h)	Rat	Inhalation	[4]

Experimental Protocols: Safe Handling and Storage

4.1. Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

4.2. Personal Protective Equipment (PPE):

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a full-face shield.	Protects against splashes and vapors that can cause serious eye irritation or damage.
Hand Protection	Nitrile or neoprene gloves. Double-gloving is recommended.	Provides a barrier against skin contact, which can cause irritation. Regularly inspect gloves for any signs of degradation.
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Minimizes skin exposure to accidental spills and protects from potential flammability hazards.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary when handling outside of a certified chemical fume hood or in poorly ventilated areas.	Protects the respiratory tract from potentially irritating and harmful vapors.

4.3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Avoid breathing dust, fumes, and vapors.
- Use non-sparking tools to prevent ignition sources.

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory area.
- Contaminated clothing should be removed and washed before reuse.

4.4. Storage Conditions:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)
- Recommended storage temperature is 2-8°C.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, acids, and bases.[\[4\]](#)

Emergency Procedures

5.1. First-Aid Measures:

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5]
Skin Contact	Immediately flush the contaminated skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

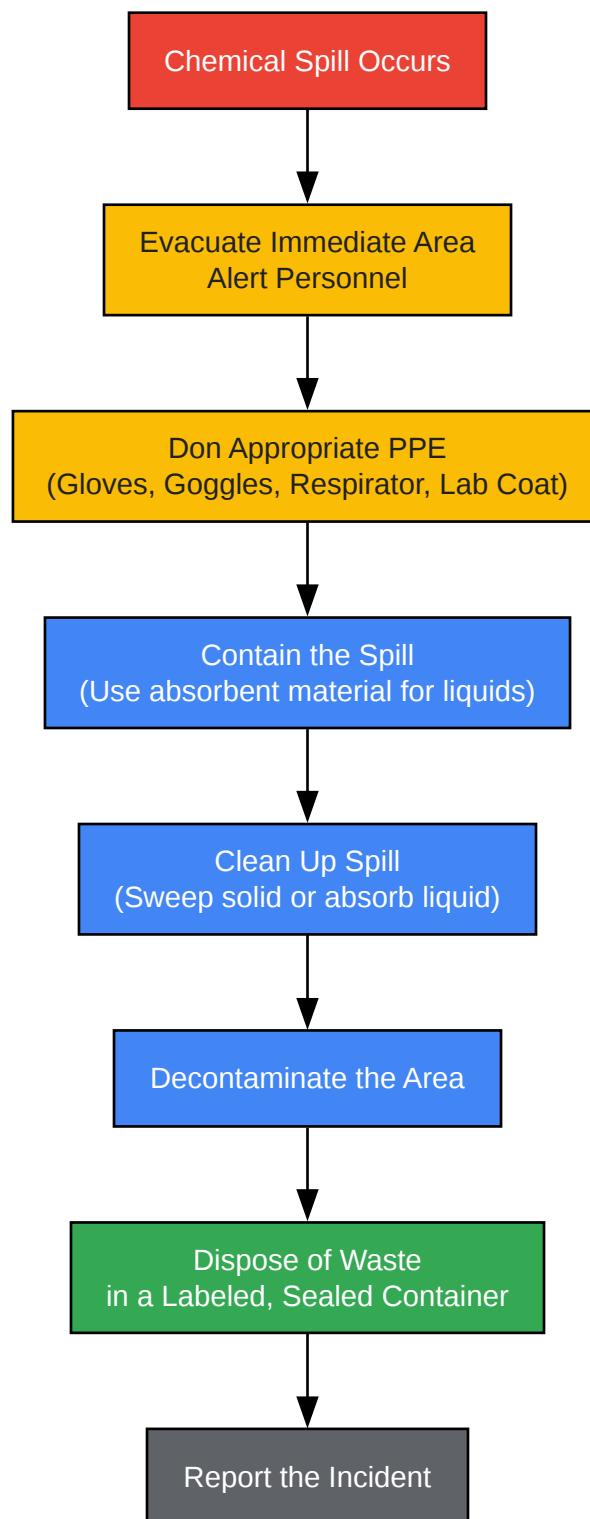
5.2. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (PPE) as outlined in section 4.2. Avoid breathing dust and vapors.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.
- Methods for Containment and Cleaning Up: For a solid spill, carefully sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust. For a liquid spill, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.[5]

Disposal Considerations

Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable local, state, and federal regulations. Do not dispose of down the drain.

Visualization of Emergency Spill Workflow



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